

Technical Guide to R-(+)-Cibenzoline-d4: Commercial Availability and Methodologies

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Compound of Interest

Compound Name: *R-(+)-Cibenzoline-d4*

Cat. No.: *B15559506*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **R-(+)-Cibenzoline-d4**, a deuterated analog of the antiarrhythmic agent Cibenzoline. The information is intended to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled compound for use in areas such as pharmacokinetic studies, metabolic profiling, and as an internal standard in analytical assays.

Commercial Availability

The commercial availability of **R-(+)-Cibenzoline-d4** is summarized in the table below. While several suppliers list the product, the level of readily available technical data varies. For detailed quantitative analysis, direct inquiry with the suppliers is recommended, particularly for obtaining a Certificate of Analysis (CoA).

Supplier	Catalog Number	Molecular Formula	Molecular Weight	Purity	Isotopic Enrichment	Availability
Daicel Pharma Standards	DCTI-A-000205[1][2]	C ₁₈ H ₁₄ D ₄ N ₂ [1][2]	266.38[1][2]	Available upon request via Certificate of Analysis (CoA)[1]	Available upon request via CoA[1]	In Stock
MedChem Express	HY-158187S[3][4]	Not specified	Not specified	Available upon request via Data Sheet[3]	Available upon request via Data Sheet[3]	In Stock
InvivoChem	Not specified	Not specified	Not specified	≥98% (for the (S)-enantiomer)[5]	Not specified	Listed as a related product to (-)-(S)-Cibenzoline-d ₄ [5]

Note: Daicel Pharma Standards explicitly states that their Certificate of Analysis for **R-(+)-Cibenzoline-D₄** includes a comprehensive characterization report with data from ¹H NMR, ¹³C NMR, IR, MASS, and HPLC purity analysis.[1] This suggests a high level of quality control and detailed data availability for researchers. MedChemExpress also indicates the availability of a data sheet for their product.[3] InvivoChem provides a purity specification for the corresponding (S)-enantiomer, which may be indicative of the quality of the R-(+)-enantiomer.[5]

Experimental Protocols

Detailed, specific synthesis protocols for **R-(+)-Cibenzoline-d₄** are proprietary to the manufacturers. However, this section outlines the general experimental methodologies crucial for the quality control and verification of deuterated standards like **R-(+)-Cibenzoline-d₄**.

These protocols are fundamental for ensuring the identity, purity, and isotopic enrichment of the compound before its use in experimental assays.

Identity and Structural Confirmation

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR (Proton NMR): To confirm the chemical structure and identify the positions of deuterium incorporation. The absence or significant reduction of proton signals at specific chemical shifts, compared to the non-deuterated standard, indicates successful deuteration.
 - ^{13}C NMR (Carbon-13 NMR): To verify the carbon skeleton of the molecule. The carbon signals may show coupling with deuterium (C-D coupling), providing further evidence of deuteration.
 - ^2H NMR (Deuterium NMR): To directly observe the deuterium signals and confirm their chemical environment, providing definitive proof of the label's location.
- Mass Spectrometry (MS):
 - High-Resolution Mass Spectrometry (HRMS): To determine the accurate mass of the molecule, which will be higher than the non-deuterated compound due to the presence of deuterium. The measured mass should correspond to the calculated mass of $\text{C}_{18}\text{H}_{14}\text{D}_4\text{N}_2$. This technique also helps to determine the isotopic distribution and calculate the percentage of the deuterated species.

Purity Determination

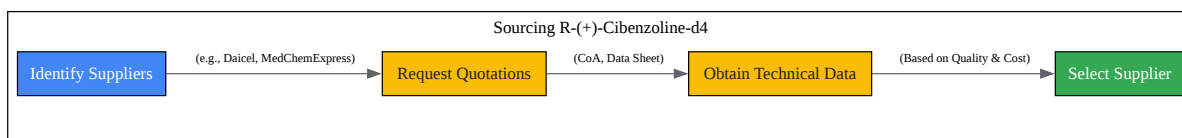
- High-Performance Liquid Chromatography (HPLC):
 - An isocratic or gradient HPLC method is developed using a suitable stationary phase (e.g., C18 column) and mobile phase to separate **R-(+)-Cibenzoline-d4** from any potential impurities.
 - A UV detector is typically used for quantification. The peak area of the main compound relative to the total peak area of all components in the chromatogram is used to calculate the chemical purity.

Isotopic Enrichment Analysis

- Liquid Chromatography-Mass Spectrometry (LC-MS):
 - LC-MS is a powerful technique to assess isotopic enrichment. The compound is first separated by HPLC and then introduced into the mass spectrometer.
 - By analyzing the mass spectrum, the relative intensities of the ion corresponding to **R-(+)-Cibenzoline-d4** (M+4) and any ions corresponding to lesser deuterated species (M+3, M+2, M+1) or the unlabeled compound (M) can be determined. This allows for the calculation of the percentage of the d4-labeled species.

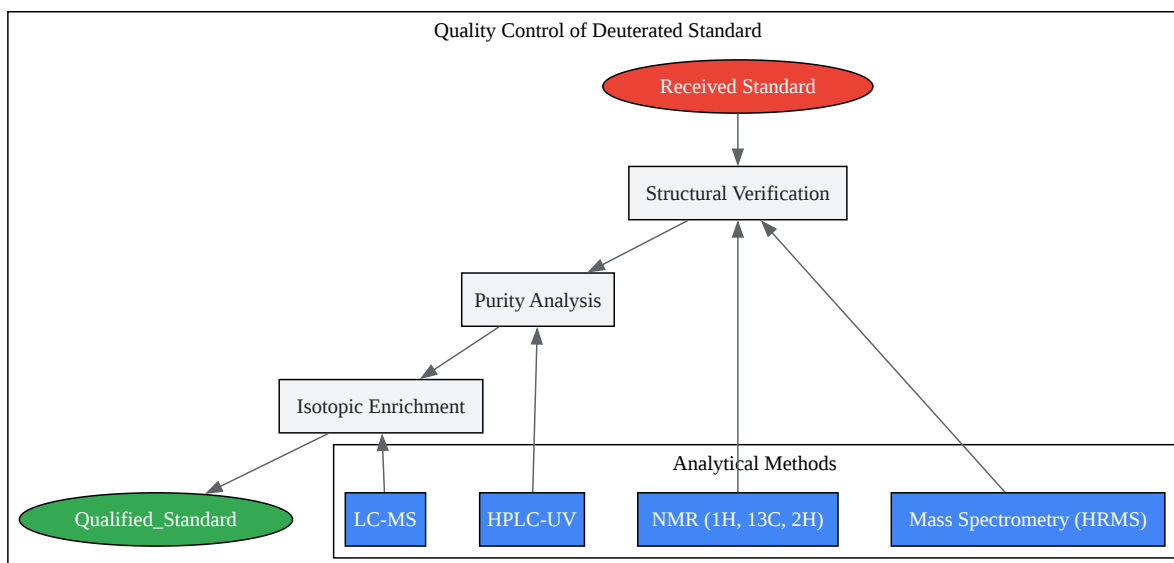
Visualizations

The following diagrams illustrate key conceptual workflows relevant to the sourcing and verification of **R-(+)-Cibenzoline-d4**.



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*Figure 1: Workflow for Sourcing **R-(+)-Cibenzoline-d4***



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Figure 2: Quality Control Workflow for a Deuterated Standard

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